

calcium salicylate chemical structure and CAS number

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An In-depth Technical Guide to Calcium Salicylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium salicylate**, detailing its chemical structure, physicochemical properties, synthesis, and known biological activities. The information is intended to support research and development efforts in pharmaceuticals and other scientific disciplines.

Chemical Structure and Identification

Calcium salicylate is the calcium salt of salicylic acid. Each calcium ion is coordinated with two salicylate anions.

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Key Identifiers:



Identifier	Value		
CAS Number	824-35-1[1]		
Molecular Formula	C14H10CaO6[2]		
Molecular Weight	314.30 g/mol [2]		
IUPAC Name	calcium;2-hydroxybenzoate[1]		
Canonical SMILES	C1=CC=C(C(=C1)C(=O) [O-])O.C1=CC=C(C(=C1)C(=O)[O-])O.[Ca+2][1]		
InChI	InChI=1S/2C7H6O3.Ca/c28-6-4-2-1-3- 5(6)7(9)10;/h21-4,8H,(H,9,10);/q;;+2/p-2[1]		
InChlKey	VBIGULIJWJPALH-UHFFFAOYSA-L[1]		

Physicochemical Properties

A summary of the known physical and chemical properties of **calcium salicylate** is presented below.

Property	Value	Source
Appearance	White to off-white powder or crystalline solid	[1]
Melting Point	172.00 °C (445.00 K)	[1]
Boiling Point	700.00 °C (973.00 K)	[1]
Density	1.7000 g/cm ³	[1]
Solubility	Moderately soluble in water. Solubility is influenced by temperature and pH.	[1]

Experimental Protocols Synthesis of Calcium Salicylate



A general method for the synthesis of **calcium salicylate** involves the reaction of salicylic acid with a calcium salt, such as calcium hydroxide or calcium carbonate, in an aqueous medium. For research purposes, a more specialized, solvent-free approach using grindstone neutralization has been proposed as a green chemistry alternative. This method involves the direct solid-phase interaction of salicylic acid with a calcium source, like calcium oxide or carbonate, through mechanical grinding.

Example Laboratory-Scale Synthesis:

- Reaction Setup: In a suitable reaction vessel, dissolve salicylic acid in a minimal amount of a suitable solvent, such as ethanol or water.
- Addition of Calcium Source: Stoichiometrically, add a calcium salt (e.g., calcium hydroxide) to the salicylic acid solution while stirring continuously.
- Reaction Conditions: The reaction is typically carried out at room temperature or with gentle heating to facilitate the dissolution of reactants and the formation of the product.
- Product Isolation: The resulting calcium salicylate may precipitate out of the solution. The
 precipitate can be collected by filtration.
- Purification: The collected solid should be washed with a suitable solvent to remove any unreacted starting materials and byproducts.
- Drying: The purified calcium salicylate is then dried under vacuum to remove any residual solvent.

Analytical Characterization

Fourier-Transform Infrared (FTIR) Spectroscopy:

FTIR spectroscopy can be used to identify the functional groups present in **calcium salicylate**. The spectrum is expected to show characteristic absorption bands for the carboxylate group, the aromatic ring, and the hydroxyl group. The NIST WebBook provides access to an IR spectrum of **calcium salicylate** in a mineral oil mull.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy:



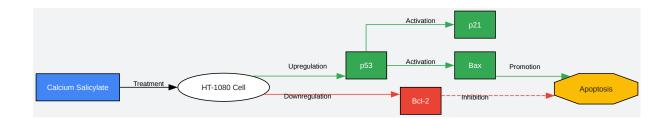
¹H and ¹³C NMR spectroscopy can be employed to elucidate the structure of the salicylate ligand. While specific spectral data for **calcium salicylate** is not readily available in public databases, the spectra would be expected to show signals corresponding to the aromatic protons and carbons of the salicylate moiety.

Biological Activity and Signaling Pathway

Calcium salicylate has been investigated for its potential anti-cancer properties. A study on human HT-1080 fibrosarcoma cells demonstrated that **calcium salicylate** can induce apoptosis.[4] The proposed mechanism involves the upregulation of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins.[4]

Apoptosis Induction in HT-1080 Fibrosarcoma Cells

Treatment of HT-1080 cells with **calcium salicylate** has been shown to lead to an increase in the expression of p53, p21, and Bax, while decreasing the expression of Bcl-2.[4] This shift in the balance of pro- and anti-apoptotic proteins promotes programmed cell death.



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Caption: Proposed signaling pathway for **calcium salicylate**-induced apoptosis in HT-1080 cells.

Applications in Research and Drug Development

Calcium salicylate's biological activities suggest its potential for further investigation in several areas:



- Oncology: The pro-apoptotic effects of calcium salicylate warrant further studies to evaluate
 its efficacy and mechanism of action in various cancer models.
- Anti-inflammatory Research: As a salt of salicylic acid, it may possess anti-inflammatory properties that could be explored for therapeutic applications.[2]
- Material Science: Calcium salicylate is used as a detergent and corrosion inhibitor in lubricating oils and greases.

This technical guide provides a foundational understanding of **calcium salicylate**. Further research is necessary to fully elucidate its properties and potential applications, particularly in the realm of drug development. The provided experimental approaches can serve as a starting point for more detailed investigations into this compound.

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